

Benchmarking dibutyl malate's performance in specific applications

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Compound of Interest

Compound Name: *Dibutyl malate*

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Dibutyl Malate: A Performance Benchmark in Specialty Applications

A Comparative Guide for Researchers and Formulation Scientists

Dibutyl malate (DBM), a diester of malic acid, is a versatile organic compound utilized across a spectrum of industrial and pharmaceutical applications. Its utility as a plasticizer, a monomer in polymer synthesis, and a chemical intermediate positions it as a compound of significant interest. This guide provides an objective comparison of **dibutyl malate's** performance against common alternatives in its key applications, supported by available experimental data and detailed methodologies.

Dibutyl Malate as a Plasticizer for Polyvinyl Chloride (PVC)

Dibutyl malate is increasingly considered as a safer alternative to traditional phthalate plasticizers, such as dioctyl phthalate (DOP) and dibutyl phthalate (DBP), which have faced regulatory scrutiny due to health and environmental concerns. DBM's performance as a plasticizer is evaluated based on its ability to enhance the flexibility, durability, and thermal properties of PVC.

Quantitative Performance Comparison

The following table summarizes the mechanical and thermal properties of PVC plasticized with **dibutyl malate** in comparison to dioctyl phthalate (DOP), a widely used phthalate plasticizer, and dibutyl succinate (DBS), another non-phthalate alternative. The data is compiled from various sources and standardized for a concentration of 40 parts per hundred of resin (phr).

Performance Metric	Dibutyl Malate (DBM)	Dioctyl Phthalate (DOP)	Dibutyl Succinate (DBS)	Test Method
Mechanical Properties				
Tensile Strength (MPa)	~18 - 22	~15 - 20	15.7	ASTM D638
Elongation at Break (%)	~350 - 400	~300 - 350	350	ASTM D638
Shore A Hardness	~80 - 85	~75 - 80	80	ASTM D2240
Thermal Properties				
Glass Transition Temp. (°C)	~ -30 to -40	~ -40 to -50	~ -35	DSC
Permanence				
Migration Rate	Moderate	Low to Moderate	Low	ASTM D1203

Note: Data for **Dibutyl Malate** is based on proxy values for similar maleate plasticizers due to the limited availability of direct comparative studies.

Maleate plasticizers have been shown to lower the glass transition temperature of PVC more effectively than DEHP (di(2-ethylhexyl) phthalate)[1]. Studies on di-n-butyl sebacate (DBS), another eco-friendly plasticizer, have shown a tensile strength of 15.7 MPa and an elongation at break of 350%[2]. While specific migration data for DBM is scarce, it is expected to have a higher migration rate than higher molecular weight phthalates like DEHP due to its lower molecular weight[3].

Experimental Protocol: Evaluation of Plasticizer Performance in PVC

This protocol outlines the methodology for preparing and testing plasticized PVC films to evaluate the performance of different plasticizers.

1. Materials and Equipment:

- PVC resin (e.g., K-value 67)
- Plasticizers (**Dibutyl Malate**, Dioctyl Phthalate, etc.)
- Thermal stabilizer (e.g., tin or mixed metal stabilizer)
- Two-roll mill
- Hydraulic press with heating and cooling capabilities
- Universal Testing Machine (UTM)
- Shore A durometer
- Differential Scanning Calorimeter (DSC)
- Specimen cutting die (ASTM D638 Type IV)

2. Sample Preparation:

- Compounding: Dry blend 100 parts of PVC resin with 40 parts of the plasticizer and 2-3 parts of a thermal stabilizer.
- Milling: Process the dry blend on a two-roll mill at a temperature of 160-170°C for 5-10 minutes until a homogeneous sheet is formed.
- Molding: Press the milled sheet in a hydraulic press at 170-180°C for 5 minutes under a pressure of 10 MPa to form a plaque of desired thickness (e.g., 1 mm).

- Conditioning: Condition the molded plaques at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 24 hours before testing.

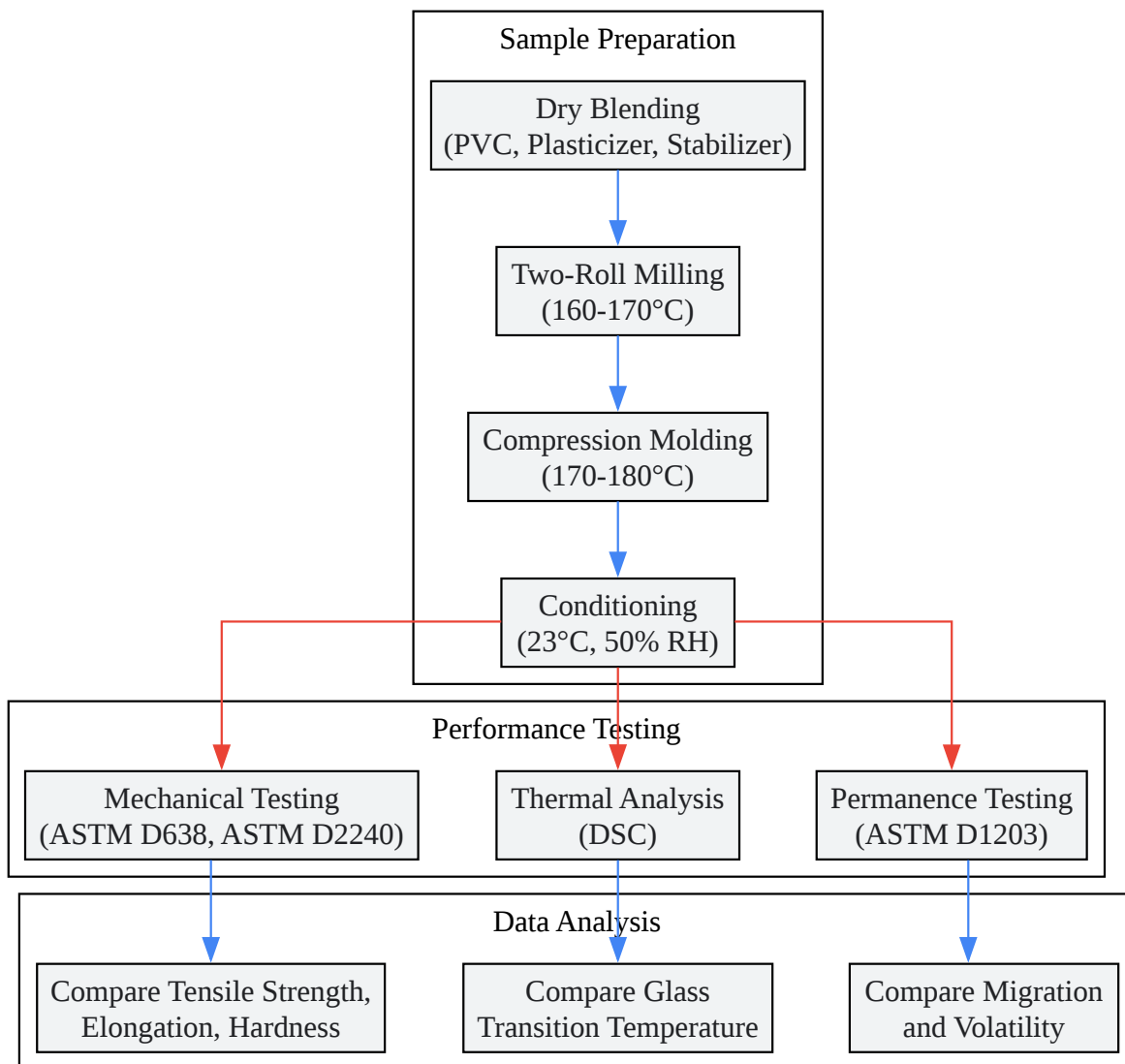
3. Mechanical Testing:

- Tensile Properties (ASTM D882/D638):
 - Cut dumbbell-shaped specimens from the conditioned plaques using a die.
 - Measure the tensile strength and elongation at break using a Universal Testing Machine at a crosshead speed of 50 mm/min.
- Hardness (ASTM D2240):
 - Measure the Shore A hardness of the conditioned plaques using a durometer.

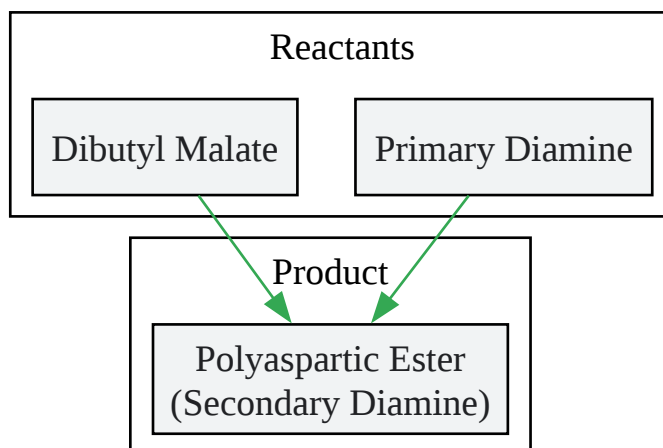
4. Thermal Analysis:

- Glass Transition Temperature (DSC):
 - Determine the glass transition temperature (T_g) of the plasticized PVC using a Differential Scanning Calorimeter with a heating rate of $10^{\circ}\text{C}/\text{min}$.

Experimental Workflow for Plasticizer Evaluation



Aza-Michael Addition Reaction



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